

Introduction: The Strategic Importance of the Nitrophenyl-Thiazole Scaffold

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Compound of Interest

Compound Name: 4-(3-Nitrophenyl)thiazole-2-carboxylic acid

CAS No.: 185245-05-0

Cat. No.: B183114

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In the landscape of modern medicinal chemistry, the thiazole ring is a privileged heterocyclic structure, serving as the core of numerous biologically active compounds, including vitamin B1 and various antibiotic agents.[1][2] When functionalized with specific pharmacophores, the thiazole scaffold becomes a powerful tool for designing targeted therapeutics. This guide focuses on a particularly compelling derivative: **4-(3-Nitrophenyl)thiazole-2-carboxylic acid** (CAS No: 185245-05-0).[3][4][5]

The strategic placement of a 3-nitrophenyl group at the C4 position and a carboxylic acid at the C2 position creates a molecule with significant potential as both a versatile synthetic intermediate and a biologically active agent. The electron-withdrawing nature of the nitro group profoundly influences the electronic properties of the entire scaffold, often enhancing interactions with biological targets.[6] This guide provides an in-depth exploration of the chemical properties, synthesis, characterization, and critical applications of this compound, tailored for researchers and professionals in drug development.

Core Physicochemical and Structural Properties

Understanding the fundamental properties of a compound is the bedrock of its application in research and development. **4-(3-Nitrophenyl)thiazole-2-carboxylic acid** is a solid at room temperature and requires refrigerated storage to maintain long-term stability.[3] Its key identifiers and computed properties are summarized below, providing a foundational dataset for experimental design.

Property	Value	Source
CAS Number	185245-05-0	[3][4]
Molecular Formula	C ₁₀ H ₆ N ₂ O ₄ S	[3][4][7]
Molecular Weight	250.23 g/mol	[3][4][7]
Physical Form	Solid	[3]
Purity	Typically ≥97%	[3]
InChI Key	FKODWVXNPSOFRQ-UHFFFAOYSA-N	[3][4]
XLogP3-AA	2	[7]
Hydrogen Bond Donor Count	1	[7]
Hydrogen Bond Acceptor Count	6	[7]
Rotatable Bond Count	2	[7]

Solubility and Lipophilicity Insights

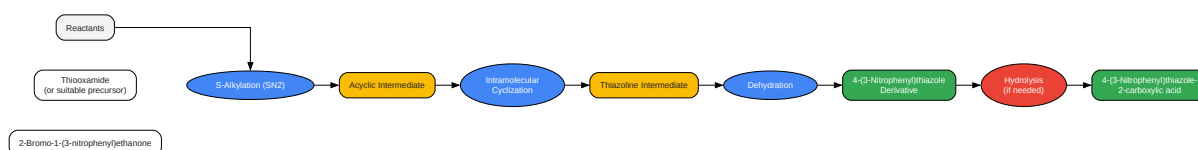
While specific experimental solubility data is not widely published, the computed XLogP3 value of 2 suggests moderate lipophilicity.[7] In drug development, balancing lipophilicity and aqueous solubility is critical for optimizing pharmacokinetic profiles.[8] The presence of the carboxylic acid group provides a handle for salt formation, which can be strategically employed to enhance aqueous solubility. Conversely, the nitrophenyl group contributes to the compound's lipophilic character. Researchers should anticipate solubility in polar organic solvents like DMSO and DMF, with limited solubility in pure water, a common characteristic for many thiazole carboxylic acid derivatives.[9]

Synthesis Pathway: The Hantzsch Thiazole Synthesis

The most reliable and high-yielding method for constructing the 4-phenylthiazole core is the Hantzsch Thiazole Synthesis, a classic condensation reaction first described in 1887.[10][11] This reaction involves the cyclization of an α -haloketone with a thioamide.[12][13] For the synthesis of the title compound, the key precursors are 2-bromo-1-(3-nitrophenyl)ethanone and a thioamide that can yield the 2-carboxylic acid functionality post-cyclization, such as dithiooxamide followed by selective hydrolysis or a related precursor.

The causality behind this choice of synthetic route is its robustness and predictability. The reaction proceeds through a well-understood mechanism involving an initial S-alkylation (an S_N2 reaction), followed by an intramolecular cyclization and subsequent dehydration to form the stable aromatic thiazole ring.[14]

Logical Workflow for Hantzsch Synthesis



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Caption: Workflow for the Hantzsch thiazole synthesis.

Experimental Protocol: Synthesis

This protocol is a self-validating system designed for reproducibility. Each step includes checks to ensure the reaction is proceeding as expected.

- Reagent Preparation:
 - Dissolve 2-bromo-1-(3-nitrophenyl)ethanone (1.0 eq) in a suitable solvent such as ethanol or methanol (approx. 5-10 mL per mmol of ketone) in a round-bottom flask equipped with a magnetic stir bar and reflux condenser.
 - In a separate container, dissolve the thioamide precursor (e.g., thiooxamide, 1.1 eq) in the same solvent.
- Reaction Execution:
 - Add the thioamide solution to the stirred solution of the α -haloketone at room temperature.
 - Heat the reaction mixture to reflux (typically 80-100 °C). The rationale for heating is to provide the necessary activation energy for both the initial S_N2 attack and the subsequent cyclization and dehydration steps, ensuring the reaction goes to completion.[\[10\]](#)
 - Monitor the reaction progress using Thin Layer Chromatography (TLC) with a suitable mobile phase (e.g., 50% ethyl acetate/50% hexane). The disappearance of the starting materials and the appearance of a new, more polar spot indicates product formation. The reaction is typically complete within 2-4 hours.
- Workup and Isolation:
 - Upon completion, cool the reaction mixture to room temperature. The thiazole product, being poorly soluble, may precipitate directly from the solution.[\[10\]](#)
 - If precipitation occurs, collect the solid product by vacuum filtration through a Büchner funnel.
 - If no precipitate forms, pour the reaction mixture into a beaker containing a weak base solution, such as 5% sodium carbonate (Na_2CO_3), to neutralize any hydrobromic acid (HBr) byproduct.[\[10\]](#) This will often induce precipitation of the product.

- Filter the resulting solid, wash the filter cake with cold water to remove inorganic salts, and then with a small amount of cold ethanol or diethyl ether to remove any remaining soluble impurities.
- Dry the collected solid under vacuum.
- Purification and Hydrolysis (if necessary):
 - The crude product is often pure enough for characterization.^[10] If further purification is needed, recrystallization from a suitable solvent (e.g., ethanol/water mixture) or column chromatography can be employed.
 - If a precursor like thiooxamide was used, a subsequent hydrolysis step (e.g., using aqueous NaOH followed by acidic workup) is required to convert the intermediate amide or nitrile group to the final carboxylic acid.

Analytical Characterization Protocol

Confirming the structure and purity of the synthesized compound is paramount.

- Sample Preparation:
 - For Nuclear Magnetic Resonance (NMR), dissolve 5-10 mg of the dried product in approximately 0.6 mL of a deuterated solvent (e.g., DMSO- d_6 or $CDCl_3$). DMSO- d_6 is often preferred for carboxylic acids to observe the exchangeable acidic proton.
 - For Fourier-Transform Infrared (FTIR) spectroscopy, prepare a KBr pellet containing a small amount of the product or analyze using an Attenuated Total Reflectance (ATR) accessory.
- Expected Spectroscopic Signatures:
 - 1H NMR: Expect signals in the aromatic region (7.5-8.5 ppm) corresponding to the protons on the nitrophenyl ring and the thiazole proton. The carboxylic acid proton (COOH) will appear as a broad singlet far downfield (typically >12 ppm), which is exchangeable with D_2O .

- ^{13}C NMR: Look for signals corresponding to the carbonyl carbon of the carboxylic acid ($\sim 160\text{-}170$ ppm), the carbons of the thiazole ring, and the carbons of the nitrophenyl ring. The carbon bearing the nitro group will be significantly deshielded.
- FTIR (cm^{-1}): Key peaks to identify include a broad O-H stretch from the carboxylic acid ($\sim 2500\text{-}3300$ cm^{-1}), a sharp C=O stretch (~ 1700 cm^{-1}), characteristic C=N and C=C stretches from the aromatic rings ($\sim 1600\text{-}1450$ cm^{-1}), and strong asymmetric and symmetric N-O stretches from the nitro group (~ 1530 and ~ 1350 cm^{-1}).

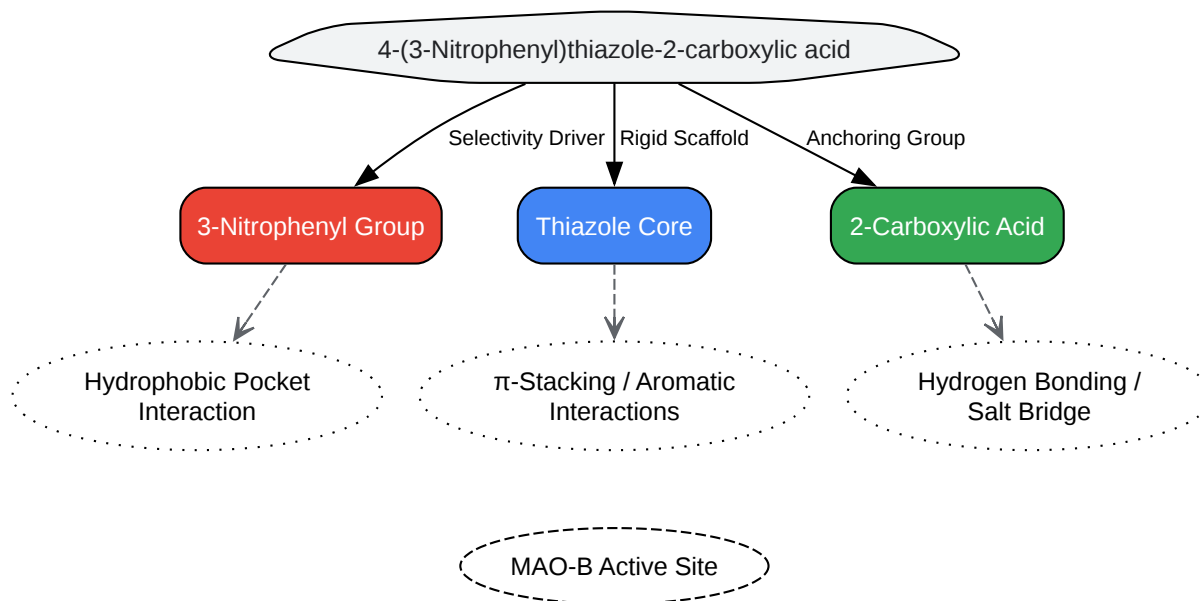
Applications in Drug Discovery: A Selective MAO-B Inhibitor Scaffold

The true value of **4-(3-Nitrophenyl)thiazole-2-carboxylic acid** lies in its application as a scaffold in drug development. Research has demonstrated that derivatives of this core structure are potent and selective inhibitors of human monoamine oxidase B (hMAO-B).[\[15\]](#)[\[16\]](#)

MAO-B is a critical enzyme target for the treatment of neurodegenerative disorders like Parkinson's disease.[\[15\]](#) Its inhibition can increase dopamine levels in the brain, alleviating motor symptoms. The 4-(3-nitrophenyl)thiazole nucleus has been identified as a key pharmacophoric feature for achieving selective and reversible hMAO-B inhibition.[\[15\]](#)[\[16\]](#) The nitro group at the meta-position of the phenyl ring is particularly important for this activity.[\[16\]](#)

Beyond neurodegenerative diseases, the broader thiazole-carboxylic acid chemical space has shown promise in developing agents with antitumor[\[17\]](#)[\[18\]](#) and antimicrobial properties.[\[1\]](#)[\[2\]](#) This makes the title compound a valuable starting point for generating diverse compound libraries for high-throughput screening.

Pharmacophoric Features for MAO-B Inhibition



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Caption: Key pharmacophoric features for MAO-B inhibition.

Conclusion

4-(3-Nitrophenyl)thiazole-2-carboxylic acid is more than just a chemical entity; it is a strategically designed scaffold with significant, field-proven applications in medicinal chemistry. Its synthesis via the Hantzsch reaction is efficient and well-characterized. Its chemical properties, particularly the presence of the nitrophenyl and carboxylic acid moieties, make it an ideal candidate for developing selective enzyme inhibitors, most notably for MAO-B. This guide provides the foundational knowledge and practical protocols necessary for researchers to confidently synthesize, characterize, and leverage this high-value compound in their drug discovery programs.

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